

# Technical Guide: Physicochemical Properties of 1-(Tert-butyl)-4-iodobenzene

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## Compound of Interest

Compound Name: 1-(Tert-butyl)-4-iodobenzene

Cat. No.: B1267037

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This technical guide provides a detailed overview of the molecular weight and density of **1-(tert-butyl)-4-iodobenzene**, a compound of interest in organic synthesis and pharmaceutical research. This document includes a summary of its key quantitative properties, detailed experimental protocols for their determination, and a visual representation of a standard experimental workflow.

## Core Physicochemical Data

**1-(Tert-butyl)-4-iodobenzene**, with the CAS number 35779-04-5, is an aromatic organic compound. Its key physical properties are summarized in the table below.

Property	Value	Units	Notes
Molecular Weight	260.11[1][2][3][4]	g/mol	-
Density	1.468[1][3][5][6]	g/mL	at 25 °C

## Experimental Protocols

The following sections detail the standard methodologies for determining the molecular weight and density of organic compounds like **1-(tert-butyl)-4-iodobenzene**.

## Molecular Weight Determination via Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to determine the molecular weight of a compound by measuring the mass-to-charge ratio (m/z) of its ions.[1]

Methodology:

- Sample Preparation: A small sample of **1-(tert-butyl)-4-iodobenzene** is introduced into the mass spectrometer. For volatile compounds, this can be done by leaking the sample into the ion source.[5][7]
- Ionization: The sample molecules are ionized, typically by bombarding them with a high-energy beam of electrons (Electron Ionization, EI).[1][5][7] This process removes an electron from the molecule, creating a positively charged molecular ion (M+).[1][5][7]
- Acceleration: The newly formed ions are then accelerated by an electric field, which propels them into the mass analyzer.[1]
- Deflection/Separation: The ions are subjected to a magnetic field, which deflects their path. [1] The degree of deflection is inversely proportional to the mass-to-charge ratio of the ion; lighter ions are deflected more than heavier ones.[1][5][7]
- Detection: A detector measures the number of ions at each m/z value.[1]
- Data Analysis: The resulting mass spectrum plots the relative abundance of ions against their m/z ratio. The peak with the highest m/z value generally corresponds to the molecular ion, and its mass represents the molecular weight of the compound.[1]

## Density Determination via Pycnometry

A pycnometer, or specific gravity bottle, is a flask with a precise volume used for the accurate determination of the density of a liquid or a solid.[8]

Methodology for Liquid Samples:

- Tare Weight: The clean and dry pycnometer with its stopper is weighed on an analytical balance to determine its empty mass (m\_pyc).

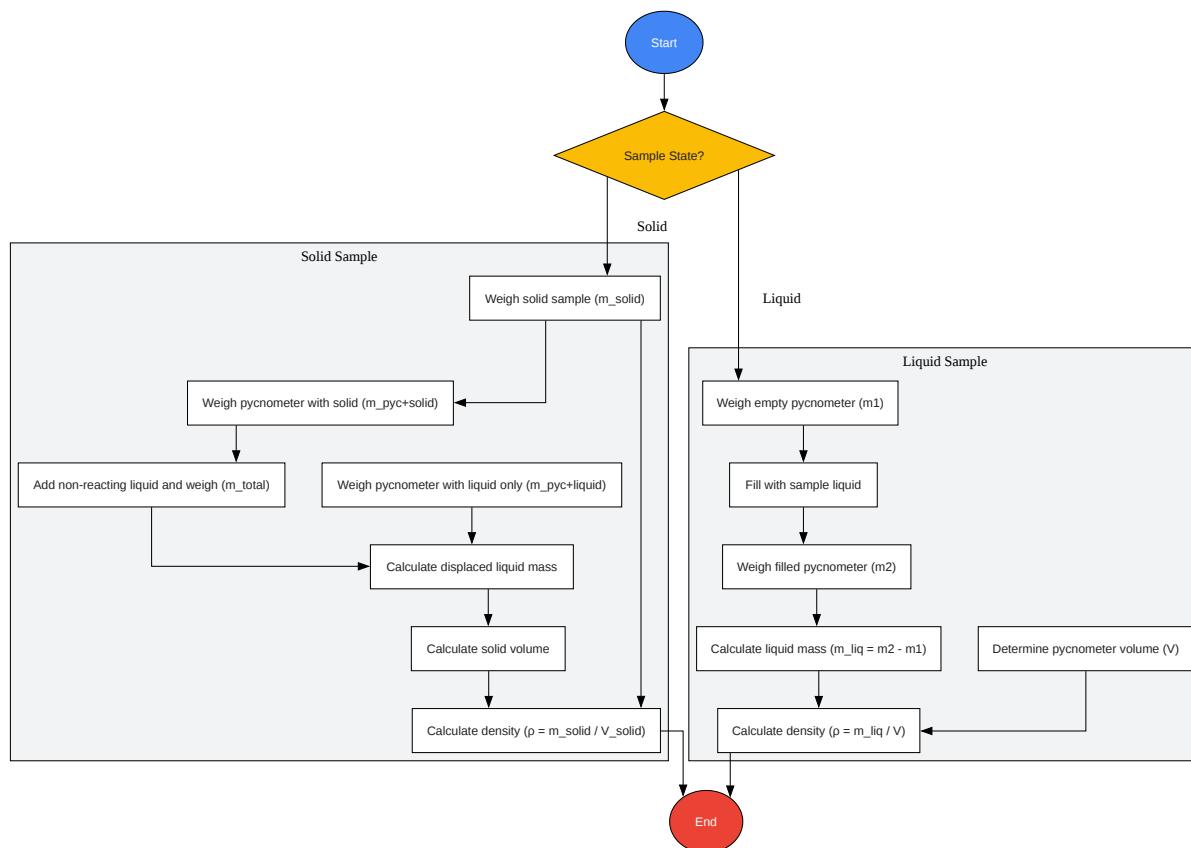
- Calibration with Water: The pycnometer is filled with distilled water of a known temperature and density ( $\rho_{\text{water}}$ ). The stopper is inserted, and any excess water is carefully removed from the exterior. The filled pycnometer is weighed to get the mass of the pycnometer and water ( $m_{\text{pyc+water}}$ ).
- Volume Calculation: The volume of the pycnometer ( $V_{\text{pyc}}$ ) is calculated using the formula:  
$$V_{\text{pyc}} = (m_{\text{pyc+water}} - m_{\text{pyc}}) / \rho_{\text{water}}$$
- Sample Measurement: The pycnometer is emptied, dried, and then filled with **1-(tert-butyl)-4-iodobenzene**. It is then weighed to obtain the mass of the pycnometer and the sample ( $m_{\text{pyc+sample}}$ ).
- Density Calculation: The density of the sample ( $\rho_{\text{sample}}$ ) is calculated as: 
$$\rho_{\text{sample}} = (m_{\text{pyc+sample}} - m_{\text{pyc}}) / V_{\text{pyc}}$$
.

#### Methodology for Solid Samples:

- Tare Weight: The mass of the clean, dry, and empty pycnometer is determined ( $m_{\text{pyc}}$ ).
- Sample Weight: A sample of solid **1-(tert-butyl)-4-iodobenzene** is added to the pycnometer, and the total mass is measured ( $m_{\text{pyc+solid}}$ ). The mass of the solid is then ( $m_{\text{solid}} = m_{\text{pyc+solid}} - m_{\text{pyc}}$ ).
- Addition of Liquid: A liquid of known density in which the solid is insoluble is added to the pycnometer, filling it completely. The mass of the pycnometer, solid, and liquid is then measured ( $m_{\text{total}}$ ).
- Final Weighing: The pycnometer is emptied, cleaned, and filled only with the same liquid, and its mass is determined ( $m_{\text{pyc+liquid}}$ ).
- Density Calculation: The density of the solid ( $\rho_{\text{solid}}$ ) is calculated using the following formula: 
$$\rho_{\text{solid}} = (m_{\text{solid}} * \rho_{\text{liquid}}) / (m_{\text{pyc+liquid}} - m_{\text{total}} + m_{\text{solid}})$$
.

## Experimental Workflow Diagram

The following diagram illustrates a generalized workflow for determining the density of a substance using a pycnometer.

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Caption: Workflow for density determination using a pycnometer.

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